

An In-Depth Technical Guide to 2,5-Dimethoxy-4-nitrophenethylamine (2C-N)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethoxy-4-nitrophenethylamine

Cat. No.: B1664026

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dimethoxy-4-nitrophenethylamine, commonly known as 2C-N, is a psychedelic compound belonging to the 2C family of phenethylamines. First synthesized by Alexander Shulgin, its unique pharmacological profile and effects have made it a subject of interest within the scientific community. This technical guide provides a comprehensive overview of 2C-N, including its chemical identity, synthesis, pharmacology, and the intracellular signaling pathways it modulates. All quantitative data is presented in structured tables, and key experimental protocols and biological pathways are visualized to facilitate a deeper understanding for research and drug development purposes.

Chemical Identification

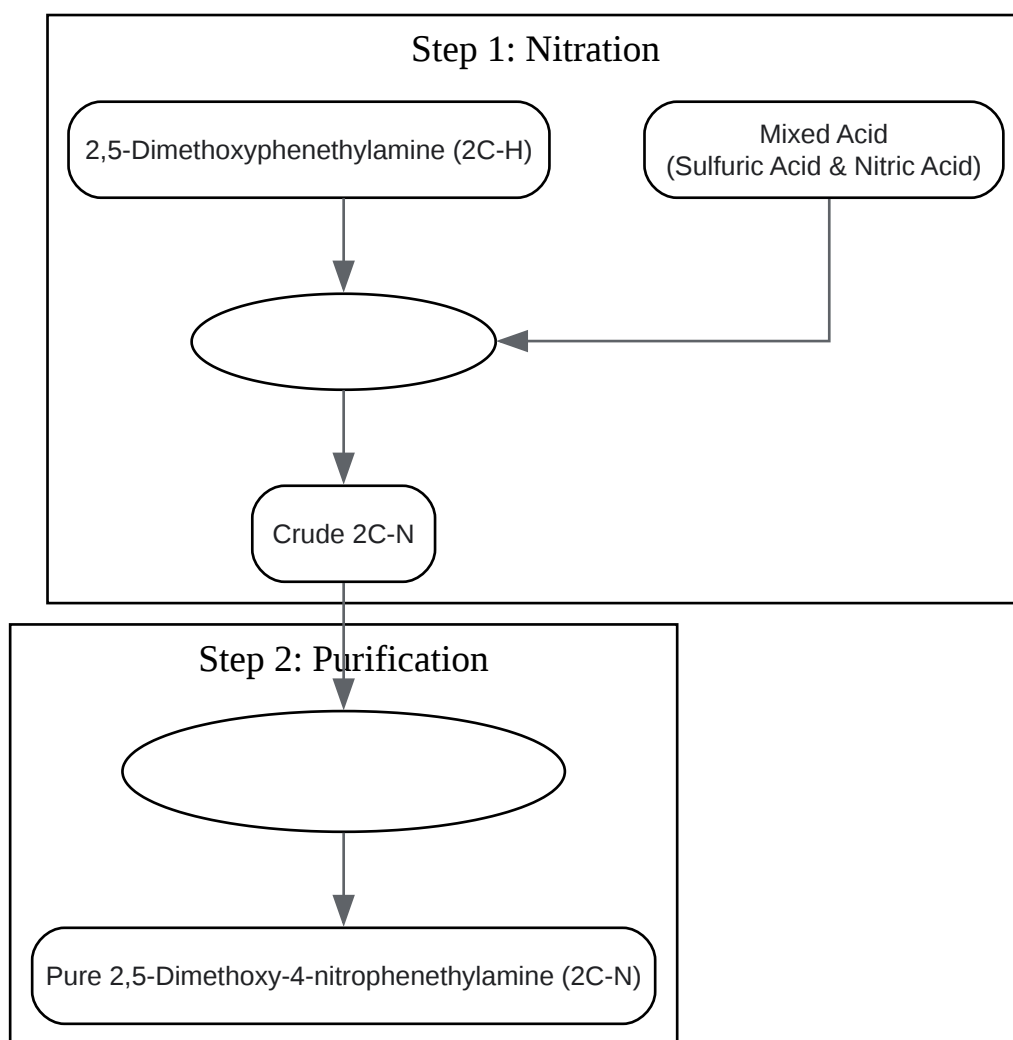
Identifier	Value
IUPAC Name	2-(2,5-dimethoxy-4-nitrophenyl)ethan-1-amine[1][2]
CAS Number	261789-00-8[1][2][3]
Molecular Formula	C10H14N2O4[1][2]
Molar Mass	226.232 g/mol [1]
Synonyms	2C-N, 4-Nitro-2,5-dimethoxyphenethylamine[1]

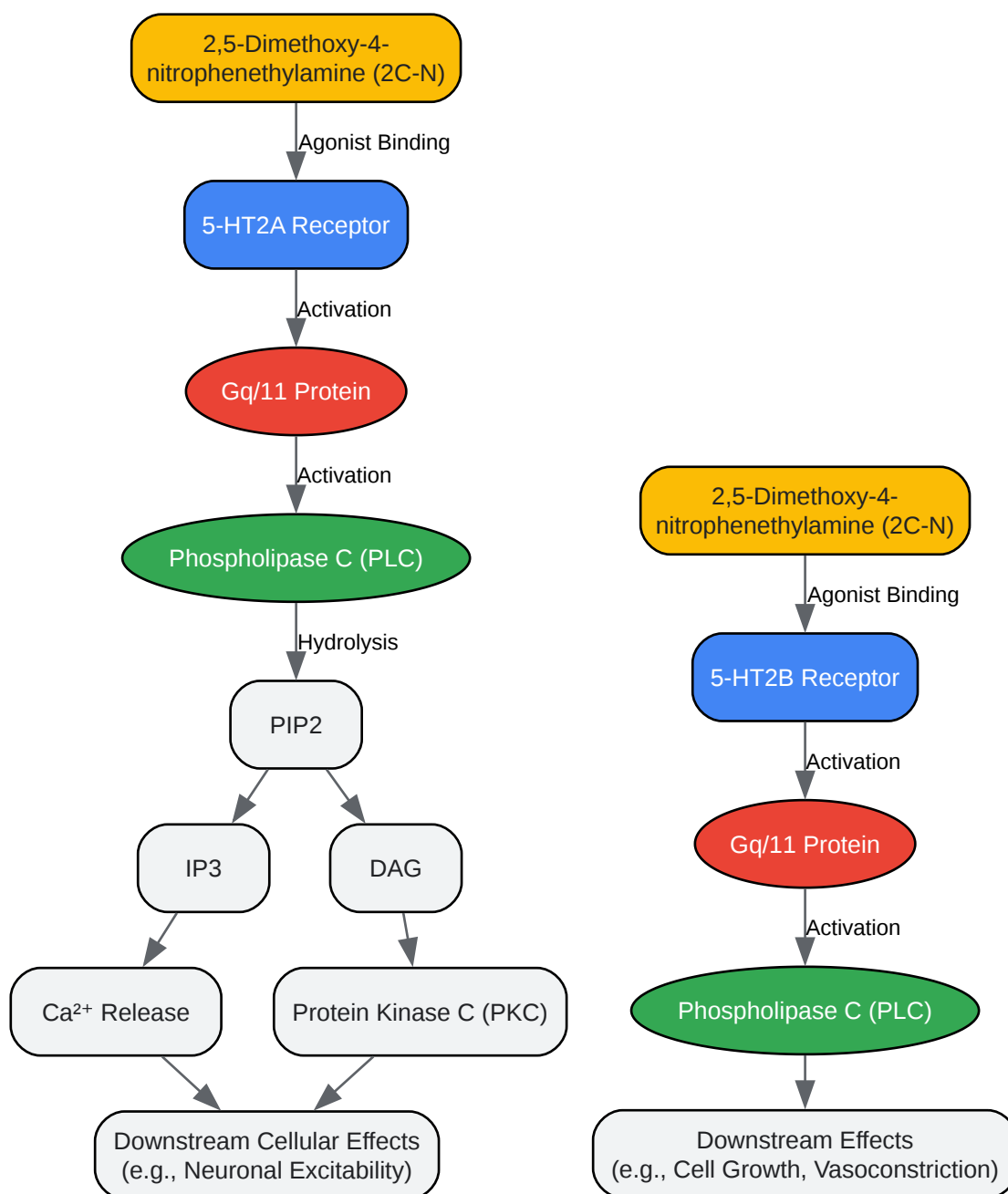
Experimental Protocols

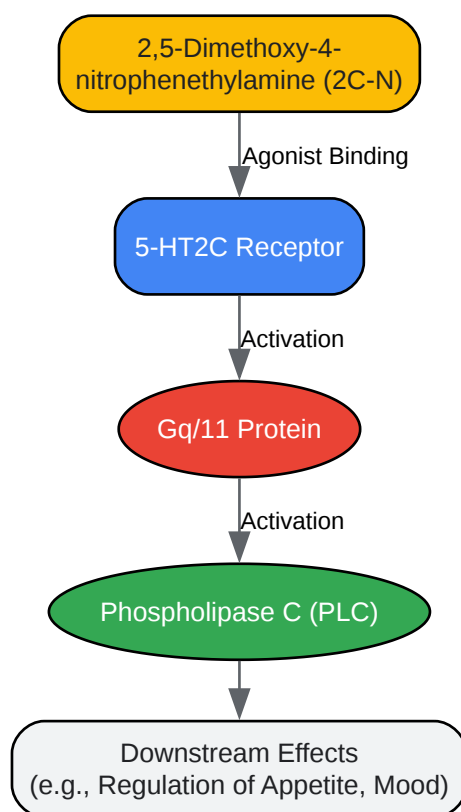
Synthesis of 2,5-Dimethoxy-4-nitrophenethylamine (2C-N)

The synthesis of 2C-N is detailed in Alexander Shulgin's book, "PiHKAL (Phenethylamines I Have Known and Loved)".[1] The primary method involves the nitration of 2,5-dimethoxyphenethylamine (2C-H).

Experimental Workflow: Synthesis of 2C-N







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2C-N - Wikipedia [en.wikipedia.org]
- 2. 2,5-Dimethoxy-4-nitrophenethylamine | C₁₀H₁₄N₂O₄ | CID 10036637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 261789-00-8|2,5-Dimethoxy-4-nitrophenethylamine|2-(2,5-Dimethoxy-4-nitrophenyl)ethanamine|-范德生物科技公司 [bio-fount.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,5-Dimethoxy-4-nitrophenethylamine (2C-N)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664026#2-5-dimethoxy-4-nitrophenethylamine-iupac-name-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com